

Proper Disposal of Tween 85: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tween 85
Cat. No.: B12389358

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

Tween 85, also known as Polysorbate 85, is a common non-ionic surfactant and emulsifier used in a variety of research and development applications. While it is generally considered to have low toxicity, proper disposal is crucial to ensure laboratory safety and environmental protection.^[1] Adherence to institutional and regulatory guidelines is paramount. This guide provides a comprehensive overview of the proper disposal procedures for **Tween 85** and associated waste.

Immediate Safety and Handling

Before disposal, ensure that all personnel handling **Tween 85** waste are familiar with its Safety Data Sheet (SDS) and are wearing appropriate Personal Protective Equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.^[2] In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand, or earth) and place it in a suitable, sealed container for disposal.^[1] Do not allow **Tween 85** or its solutions to enter drains or waterways.^[2]

Quantitative Data for Tween 85

For quick reference, the following table summarizes key quantitative data for **Tween 85**.

Property	Value
CAS Number	9005-70-3
Appearance	Amber, viscous liquid
pH (10% aq. solution)	5-7
Flash Point	> 200 °C (> 392 °F)
Specific Gravity	1.028 g/cm ³ at 20 °C
Solubility	Dispersible in water

Step-by-Step Disposal Protocol for Tween 85 Waste

This protocol outlines the standard procedure for the disposal of pure **Tween 85**, solutions containing **Tween 85**, and contaminated labware.

1. Waste Identification and Segregation:

- Pure **Tween 85** and Concentrated Solutions: Treat as chemical waste.
- Dilute Aqueous Solutions (<10%): While some dilute, neutralized solutions may be eligible for drain disposal in certain municipalities, it is best practice to collect all **Tween 85** solutions as chemical waste to ensure compliance and environmental protection.[\[3\]](#) Never dispose of pure or concentrated **Tween 85** down the drain.[\[2\]](#)
- Contaminated Labware: Any items such as pipette tips, centrifuge tubes, and gloves that have come into contact with **Tween 85** should be considered solid chemical waste.[\[4\]](#)
- Incompatible Wastes: Do not mix **Tween 85** waste with strong oxidizing agents, acids, acid chlorides, or acid anhydrides.[\[2\]](#)

2. Waste Collection and Containerization:

- Liquid Waste: Collect pure **Tween 85** and its solutions in a designated, leak-proof, and clearly labeled hazardous waste container.[5] The container must be compatible with **Tween 85**; high-density polyethylene (HDPE) or glass containers are suitable.[2]
- Solid Waste: Collect contaminated labware and spill cleanup materials in a separate, clearly labeled solid hazardous waste container lined with a durable plastic bag.[5]
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**Tween 85**" or "Polysorbate 85"), and a list of any other constituents (e.g., solvents, buffers).[4]

3. Storage of Waste in the Laboratory:

- Store waste containers in a designated satellite accumulation area within the laboratory.[6]
- Ensure that waste containers are kept securely closed except when adding waste.[7]
- Store containers in secondary containment to prevent spills.[8]

4. Scheduling Waste Pickup:

- Once a waste container is full or has been in storage for a designated period (typically 150 days for laboratory waste), contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[5]
- Do not accumulate more than 55 gallons of hazardous waste in a satellite accumulation area.[6]

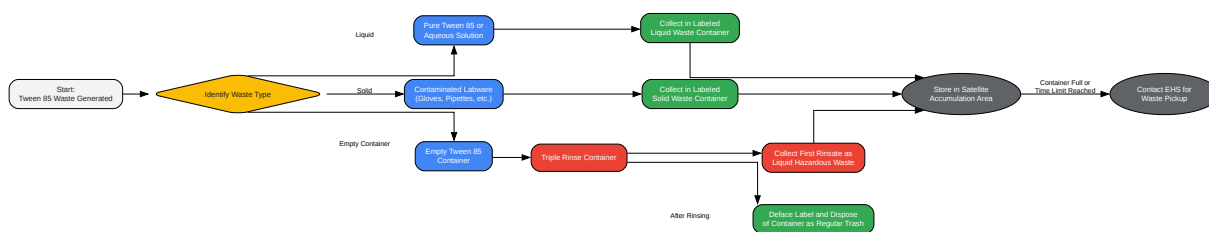
5. Disposal of Empty **Tween 85** Containers:

- A container that held **Tween 85** is considered empty when all contents have been removed.[7]
- Triple-rinse the empty container with a suitable solvent (e.g., water or ethanol).[3]
- Collect the first rinsate as hazardous liquid waste.[3] Subsequent rinses of containers that held low-toxicity chemicals may be permissible for drain disposal, but it is best to consult with your EHS department.

- Deface the original label on the container before disposal in the regular trash or recycling, as per your institution's guidelines.[7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Tween 85** waste.



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Caption: Decision workflow for the proper segregation and disposal of different types of **Tween 85** waste.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **Tween 85**, minimizing risks to personnel and the environment. Always consult your institution's specific guidelines and the Safety Data Sheet for the most accurate and up-to-date information.

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